

physical state and appearance of 10(Z)-Nonadecenoyl chloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 10(Z)-Nonadecenoyl chloride

Cat. No.: B8260759

[Get Quote](#)

An In-depth Technical Guide to 10(Z)-Nonadecenoyl Chloride

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the physical state, chemical properties, and synthetic considerations for **10(Z)-Nonadecenoyl chloride**. It is intended to serve as a technical resource for professionals in chemical research and drug development who may use this reagent in the synthesis of novel compounds.

Physical State and Appearance

10(Z)-Nonadecenoyl chloride (CAS No. 95548-27-9) is a long-chain fatty acyl chloride. Based on supplier data, its standard physical state is a liquid[1][2]. The appearance is not explicitly described, but analogous unsaturated acyl chlorides, such as 10-Undecenoyl chloride, are typically colorless to pale yellow liquids with a pungent odor characteristic of their reactivity[3]. Acyl chlorides of this type are generally soluble in organic solvents and react with protic solvents like water and alcohols[3].

The physical state of linear acyl chlorides is dependent on chain length and saturation. While shorter-chain acyl chlorides are liquids, longer saturated-chain variants like stearoyl chloride (C18) can be solid at room temperature[4]. The presence of the cis double bond in the C19

backbone of **10(Z)-Nonadecenoyl chloride** disrupts crystal lattice packing, lowering its melting point and favoring a liquid state at standard conditions.

Physicochemical Data

The key quantitative properties of **10(Z)-Nonadecenoyl chloride** are summarized in the table below. This data has been compiled from chemical supplier and database information.

Property	Value	Source(s)
CAS Number	95548-27-9	[1]
Molecular Formula	C ₁₉ H ₃₅ ClO	[1]
Molecular Weight	314.93 g/mol	[1]
Physical State	Liquid	[1][2]
Purity	Typically >99%	[1][2]
Storage Conditions	Freezer (-20°C recommended)	[1][2]
Synonyms	(Z)-10-Nonadecenoyl chloride	[1]

Experimental Protocols: Synthesis

10(Z)-Nonadecenoyl chloride is synthesized from its corresponding carboxylic acid, 10(Z)-Nonadecenoic acid (CAS No. 73033-09-7). The conversion of a carboxylic acid to an acyl chloride is a standard transformation in organic synthesis, typically achieved using a chlorinating agent such as thionyl chloride (SOCl₂) or oxalyl chloride ((COCl)₂).

Objective: To prepare **10(Z)-Nonadecenoyl chloride** from 10(Z)-Nonadecenoic acid.

Reaction Mechanism: The synthesis proceeds via a nucleophilic acyl substitution mechanism. The hydroxyl group of the carboxylic acid is converted into a better leaving group, which is subsequently displaced by a chloride ion.

Materials:

- 10(Z)-Nonadecenoic acid

- Thionyl chloride (SOCl_2) or Oxalyl chloride ($(\text{COCl})_2$)
- Anhydrous dichloromethane (DCM) or other inert solvent
- Dry nitrogen or argon atmosphere
- Rotary evaporator
- Standard laboratory glassware (round-bottom flask, condenser, dropping funnel)

Procedure (Example using Thionyl Chloride):

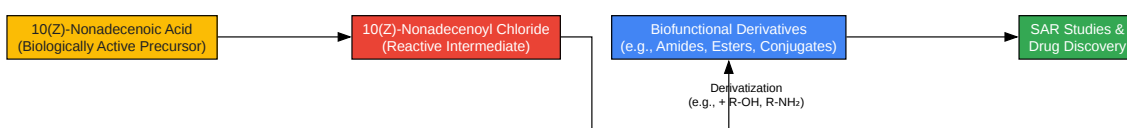
- Preparation: In a flame-dried, two-neck round-bottom flask under a nitrogen atmosphere, dissolve 1.0 equivalent of 10(Z)-Nonadecenoic acid in anhydrous DCM.
- Reaction: Cool the solution to 0°C using an ice bath. Slowly add an excess (typically 1.5-2.0 equivalents) of thionyl chloride dropwise to the stirred solution.
- Reflux: After the addition is complete, remove the ice bath and fit the flask with a condenser. Gently heat the reaction mixture to reflux (approx. 40°C for DCM) and maintain for 2-4 hours. The reaction progress can be monitored by the cessation of gas evolution (HCl and SO_2).
- Work-up: Cool the mixture to room temperature. Carefully remove the solvent and excess thionyl chloride in vacuo using a rotary evaporator. To ensure all excess reagent is removed, the crude product can be co-evaporated with an anhydrous solvent like toluene.
- Purification: The resulting crude **10(Z)-Nonadecenoyl chloride** is often of sufficient purity (>95%) for subsequent reactions. If higher purity is required, short-path vacuum distillation can be performed.
- Storage: The final product is highly moisture-sensitive and should be stored in a sealed container under an inert atmosphere in a freezer^{[1][2]}.

Biological and Synthetic Context

While **10(Z)-Nonadecenoyl chloride** is primarily a reactive chemical intermediate, its parent fatty acid, 10(Z)-Nonadecenoic acid, has documented biological activity. Studies have shown it possesses anti-tumor properties, inhibiting HL-60 cell proliferation and preventing LPS-induced

tumor necrosis factor production in macrophages[5]. Furthermore, long-chain fatty acids, including cis-10-nonadecenoic acid, have been reported to inhibit p53 activity[5][6].

This biological context makes the acyl chloride a valuable tool for drug development professionals. It serves as an activated form of the fatty acid, enabling the synthesis of various derivatives (e.g., amides, esters) for structure-activity relationship (SAR) studies, prodrug development, or bioconjugation applications[7]. The workflow below illustrates this logical relationship.



[Click to download full resolution via product page](#)

Caption: Synthetic workflow from bioactive fatty acid to research derivatives.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. larodan.com [larodan.com]
- 2. larodan.com [larodan.com]
- 3. CAS 38460-95-6: 10-Undecenoyl chloride | CymitQuimica [cymitquimica.com]
- 4. researchgate.net [researchgate.net]

- 5. caymanchem.com [caymanchem.com]
- 6. 10Z-Nonadecenoic acid | Endogenous Metabolite | [TargetMol](https://targetmol.com) [targetmol.com]
- 7. Buy 10-Undecenoyl chloride | 38460-95-6 [smolecule.com]
- To cite this document: BenchChem. [physical state and appearance of 10(Z)-Nonadecenoyl chloride]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8260759#physical-state-and-appearance-of-10-z-nonadecenoyl-chloride>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com